

The Anti-Inflammatory Potential of 7-Hydroxy-4-Benzopyrone: A Technical Guide

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Compound of Interest

Compound Name: 7-Hydroxy-4-benzopyrone

Cat. No.: B183389

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Abstract

7-Hydroxy-4-benzopyrone, also known as 7-hydroxychromone, is a compound belonging to the chromone class of flavonoids that has garnered scientific interest for its potential therapeutic properties. This technical guide explores the anti-inflammatory effects of **7-hydroxy-4-benzopyrone**, delving into its mechanisms of action, relevant experimental data from closely related analogs, and detailed protocols for its investigation. While direct quantitative data for **7-hydroxy-4-benzopyrone** is limited in publicly available literature, studies on structurally similar compounds, such as 7-hydroxyflavone and other chromone derivatives, provide strong evidence for its anti-inflammatory potential. This guide will summarize the available data, outline key signaling pathways likely modulated by this compound, and provide comprehensive experimental workflows for researchers seeking to further elucidate its efficacy.

Introduction to 7-Hydroxy-4-Benzopyrone and Inflammation

Inflammation is a complex biological response to harmful stimuli, such as pathogens, damaged cells, or irritants. While a crucial component of the innate immune system, chronic or dysregulated inflammation contributes to the pathogenesis of numerous diseases, including arthritis, inflammatory bowel disease, and neurodegenerative disorders. Key molecular

pathways, such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling cascades, are central to the inflammatory process, regulating the expression of pro-inflammatory mediators like cytokines, chemokines, and enzymes such as inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).

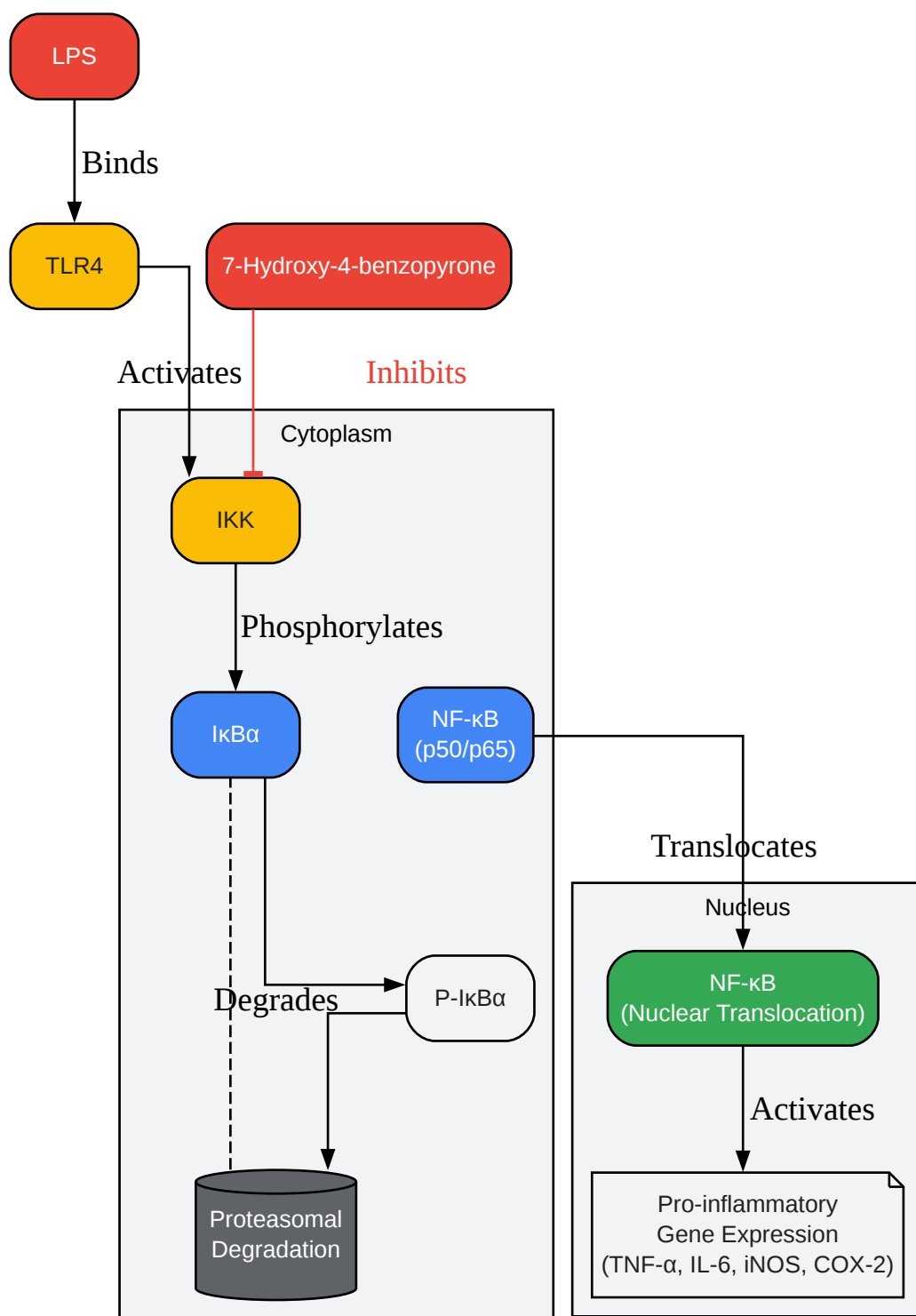
7-Hydroxy-4-benzopyrone (Figure 1) is a naturally occurring chromone derivative found in various plants.^[1] The chromone scaffold is a common feature in many bioactive compounds, and its derivatives have been reported to possess a range of pharmacological activities, including anti-inflammatory effects. This guide focuses on the existing and inferred anti-inflammatory properties of **7-hydroxy-4-benzopyrone**, providing a framework for its further investigation as a potential therapeutic agent.

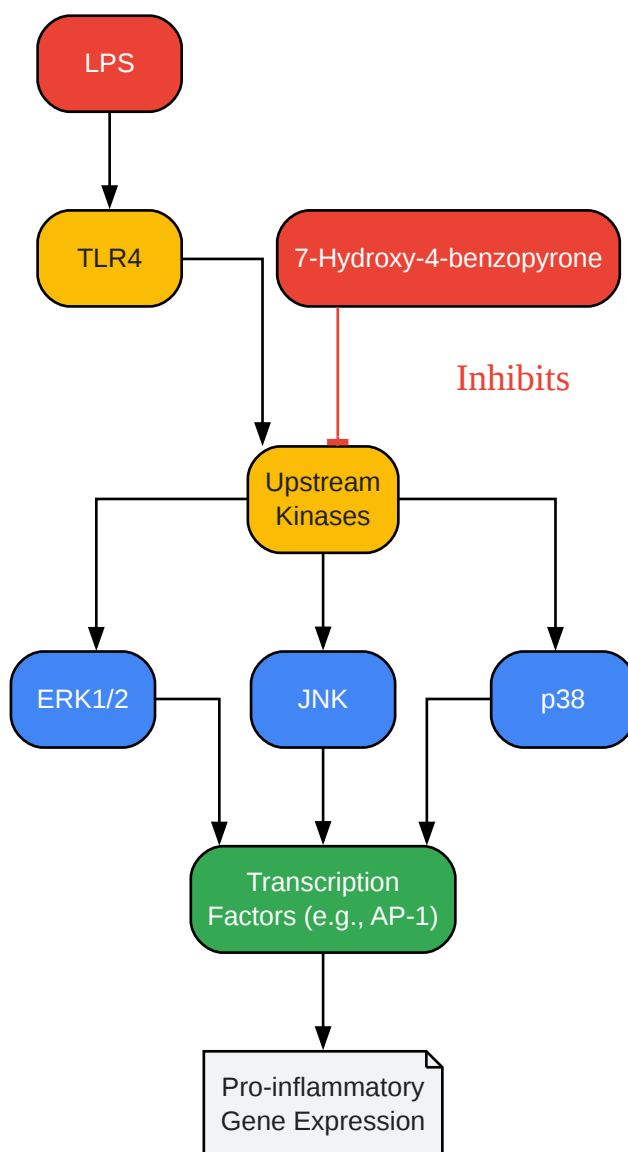
Figure 1: Chemical Structure of **7-Hydroxy-4-Benzopyrone**

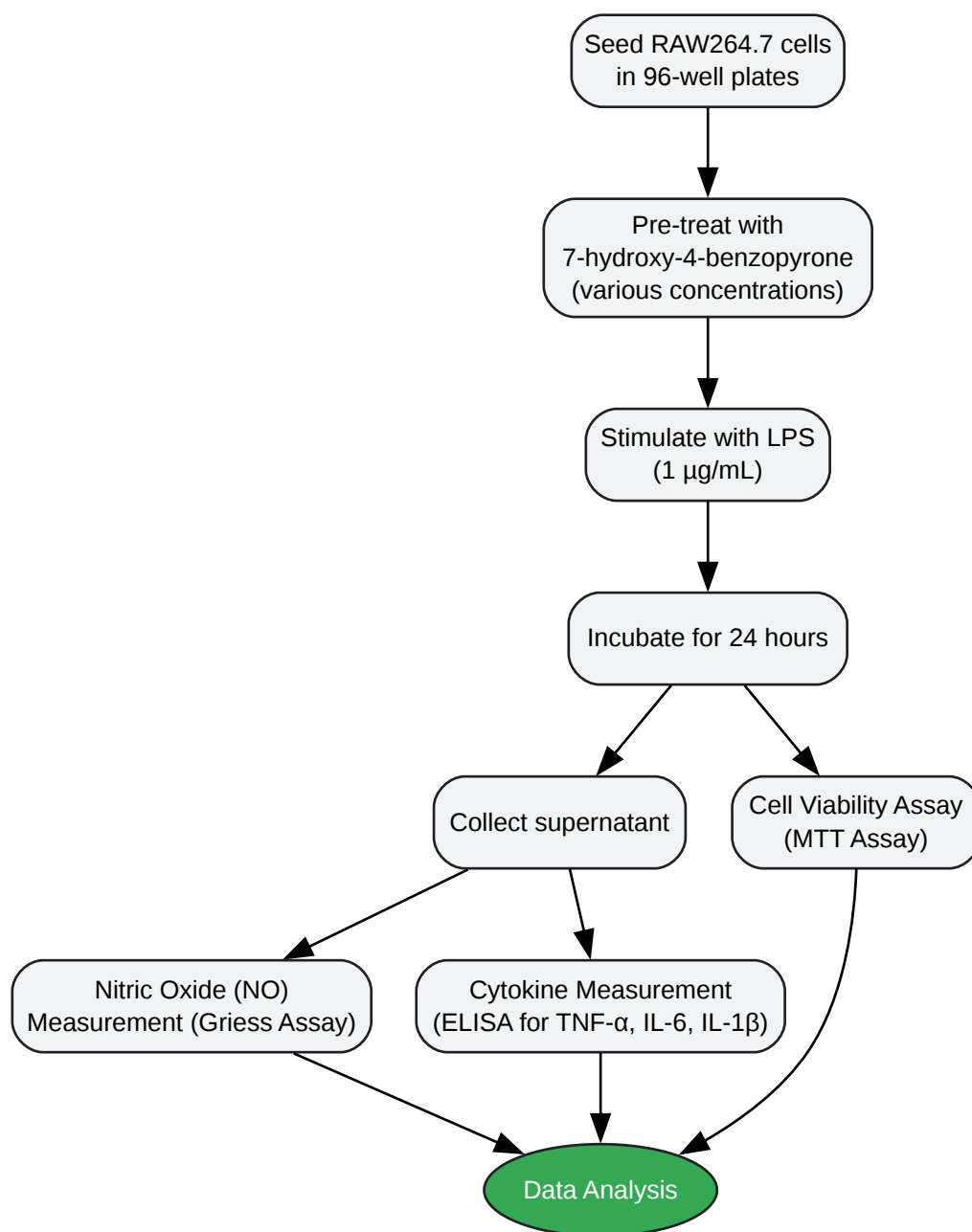
7-Hydroxy-4-Benzopyrone

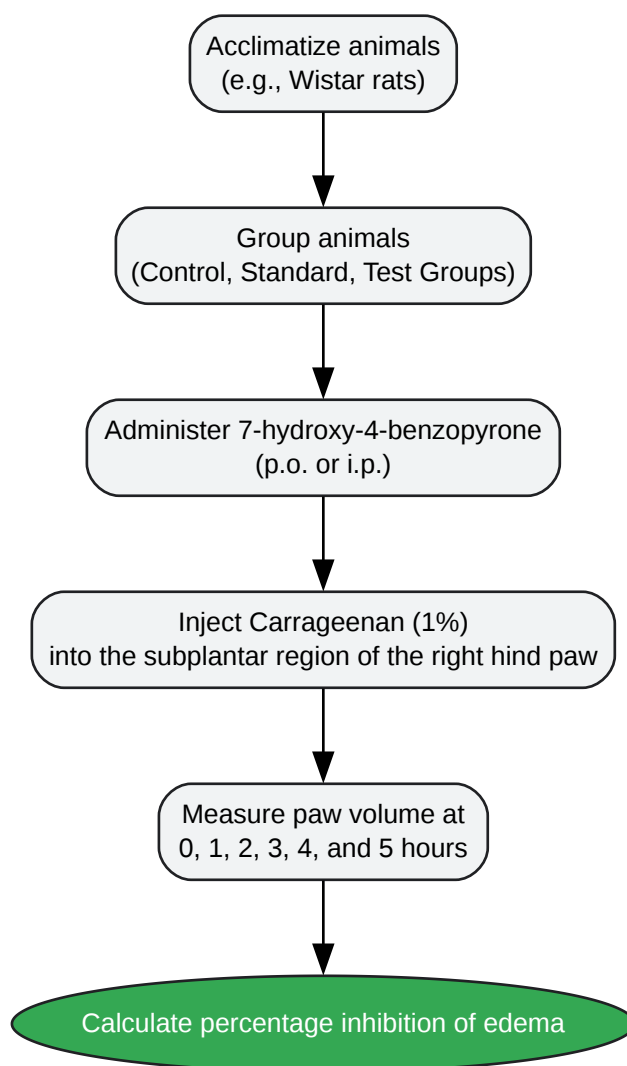
$\text{C}_9\text{H}_6\text{O}_3$

MW: 162.14 g/mol









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References

- 1. 7-Hydroxy-4-benzopyrone | C₉H₆O₃ | CID 5409279 - PubChem [pubchem.ncbi.nlm.nih.gov]
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